

Erythrinasinate B: Unraveling Its Discovery and Isolation

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Compound of Interest

Compound Name: Erythrinasinate B

Cat. No.: B172644

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A Technical Overview for Researchers and Drug Development Professionals

Erythrinasinate B, a cinnamate derivative, has been identified as a bioactive phytochemical constituent of the genus *Erythrina*. While comprehensive details regarding its discovery and the history of its isolation remain somewhat elusive in broadly indexed scientific literature, this guide synthesizes the available information to provide a foundational understanding for researchers, scientists, and professionals in drug development. The compound is noted for its potential antimicrobial properties and is a subject of interest within the broader exploration of the rich chemical diversity of *Erythrina* species.

Quantitative Data Summary

The available quantitative data for **Erythrinasinate B** is limited. The primary reported value pertains to its antimicrobial activity.

Compound	Biological Activity	Value	Source Species
Erythrinasinate B	Antimicrobial	24.4 ± 2.63 (unit unspecified)	Not specified in the immediate context of this value
Erythrinasinate	Not specified	-	<i>Erythrina burtii</i> , <i>Erythrina senegalensis</i>

Discovery and History of Isolation

The specific historical details surrounding the first isolation of **Erythrinasinate B** are not well-documented in readily available scientific literature. However, the discovery of a related or identical compound, referred to as "erythrinasinate," has been reported in phytochemical studies of at least two *Erythrina* species: *Erythrina burtii* and *Erythrina senegalensis*.

Isolation from *Erythrina burtii*

Initial reports indicate the isolation of a compound designated as "erythrinasinate (3)" from the acetone extract of the root bark of *Erythrina burtii*. This isolation was part of a broader investigation into the antiplasmodial and free radical scavenging activities of the plant's constituents.

Identification in *Erythrina senegalensis*

More recent phytochemical analyses of *Erythrina senegalensis* have also identified erythrinasinate as one of 42 metabolites isolated from this species. In this context, it is classified as a cinnamate. These studies contribute to the growing understanding of the chemical profile of *E. senegalensis* and its potential therapeutic applications.

It is important to note that the relationship between "erythrinasinate" and "**Erythrinasinate B**" is not explicitly clarified in the available literature. It is plausible that they are the same compound, or that **Erythrinasinate B** represents a specific isomer or derivative. Further clarification awaits more detailed structural elucidation publications.

Experimental Protocols

Detailed experimental protocols for the specific isolation of **Erythrinasinate B** are not available in the reviewed literature. However, based on the general procedures described for the isolation of compounds from *Erythrina* species, a generalized workflow can be inferred.

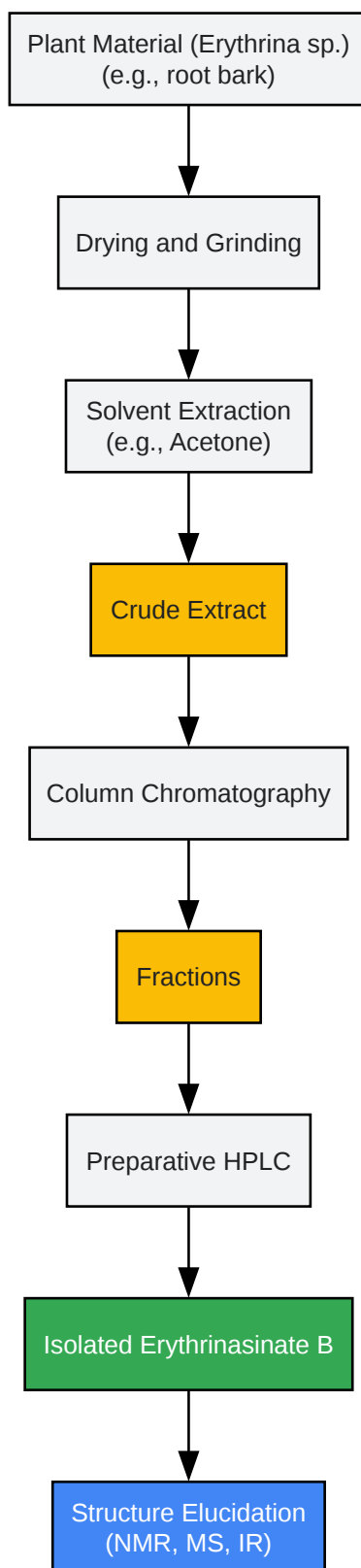
General Extraction and Isolation Workflow

The isolation of phytochemicals from *Erythrina* species typically involves the following steps:

- **Plant Material Collection and Preparation:** The relevant plant parts (e.g., root bark, stem bark) are collected, dried, and ground into a fine powder.

- **Solvent Extraction:** The powdered plant material is extracted with a suitable organic solvent, such as acetone or a dichloromethane/methanol mixture. This step is designed to dissolve the secondary metabolites present in the plant material.
- **Chromatographic Separation:** The crude extract is then subjected to various chromatographic techniques to separate the individual compounds. This is a multi-step process that may include:
 - **Column Chromatography:** Often used for the initial fractionation of the crude extract.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** A high-resolution technique used for the final purification of the isolated compounds.
- **Structure Elucidation:** The structure of the purified compound is determined using a combination of spectroscopic methods, including:
 - **Nuclear Magnetic Resonance (NMR):** ^1H and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule.
 - **Mass Spectrometry (MS):** Provides information about the molecular weight and fragmentation pattern of the compound.
 - **Infrared (IR) Spectroscopy:** Identifies the functional groups present in the molecule.

The logical relationship of this generalized workflow is depicted in the following diagram.



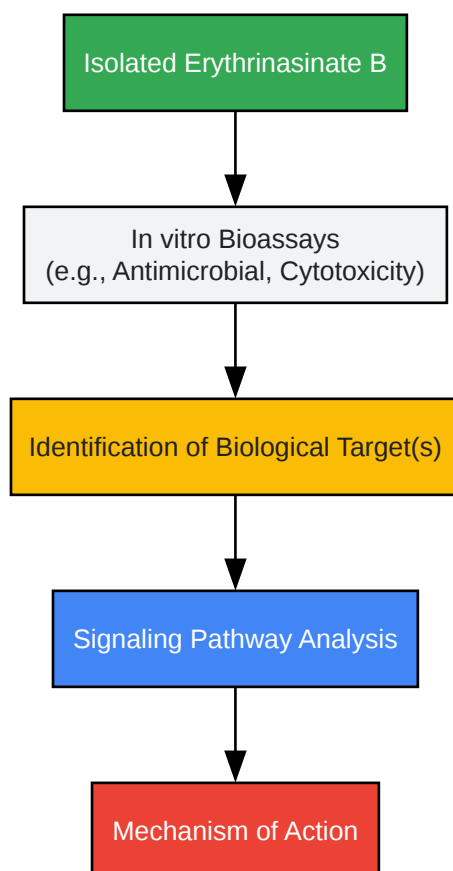
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Caption: Generalized workflow for the isolation of **Erythrinasinate B**.

Biological Activity and Signaling Pathways

Currently, there is no specific information available regarding the signaling pathways modulated by **Erythrinasinate B**. Its noted antimicrobial activity suggests a potential interaction with microbial cellular processes, but the precise mechanisms have not been elucidated in the reviewed literature. Research into the biological activities of other compounds isolated from *Erythrina* species, such as flavonoids and alkaloids, has revealed a wide range of effects, including anti-inflammatory, anticancer, and antiviral activities. Future research may uncover similar or unique pathways for **Erythrinasinate B**.

The logical relationship for future investigation into the biological activity of **Erythrinasinate B** is outlined below.



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Caption: Logical flow for investigating the biological activity of **Erythrinasinate B**.

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